An In-depth Technical Guide to the Safety of Dimethyl Octafluoroadipate

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Compound of Interest

Compound Name:	*Dimethyl Octafluoroadipate*
CAS No.:	*3107-98-0*
Cat. No.:	*B1333788*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety profile of chemical compounds is paramount. This guide provides a detailed overview of the safety information for **Dimethyl Octafluoroadipate** (CAS No. 3107-98-0), a fluorinated compound utilized in the synthesis of specialty polymers and other materials.[1] This document synthesizes available Safety Data Sheet (SDS) information to present a comprehensive technical resource.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **Dimethyl Octafluoroadipate** is presented below. This data is essential for safe handling, storage, and use in experimental settings.

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Property	Value	Source
Molecular Formula	C8H6F8O4	[2][3][4]
Molecular Weight	318.12 g/mol	[4]
Appearance	Colorless liquid	[2]
Odor	No information available	[2]
Boiling Point	120 °C / 248 °F	[2]
Physical State	Liquid	[2]
Water Solubility	Insoluble	[2]

Hazard Identification and Classification

There is conflicting information in published Safety Data Sheets regarding the hazards of **Dimethyl Octafluoroadipate**. One source indicates that the product contains no substances which at their given concentration are considered to be hazardous to health.[2] However, other sources classify it as a hazardous substance.

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Dimethyl Octafluoroadipate** has been classified by some suppliers with the following hazards:

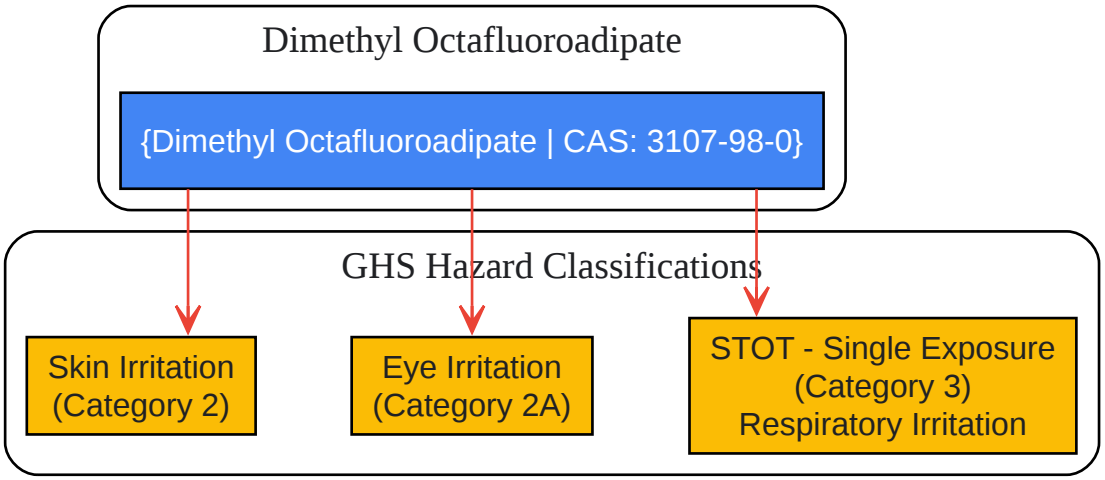
- Skin corrosion/irritation: Category 2[3][4]
- Serious eye damage/eye irritation: Category 2A[3][4]
- Specific target organ toxicity — Single exposure (Respiratory tract irritation): Category 3[3][4]

The corresponding hazard statements are:

- H315: Causes skin irritation[3][4]
- H319: Causes serious eye irritation[3][4]
- H335: May cause respiratory irritation[3][4]

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The following diagram illustrates the GHS hazard classification for **Dimethyl Octafluoroadipate** based on these classifications.



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GHS Hazard Classification for **Dimethyl Octafluoroadipate**.

Exposure Controls and Personal Protection

To minimize risk when handling **Dimethyl Octafluoroadipate**, appropriate engineering controls and personal protective equipment (PPE) are essential.

Engineering Controls:

- Ensure good ventilation of the work station.[3]
- Emergency eye wash fountains and safety showers should be available in the immediate vicinity of any potential exposure.[3]

Personal Protective Equipment:

- Hand Protection: Wear protective gloves.[3]
- Eye Protection: Wear safety glasses or goggles.[3]
- Skin and Body Protection: Wear appropriate protective clothing.

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- Respiratory Protection: Avoid breathing fumes, mist, spray, and vapors.[3]

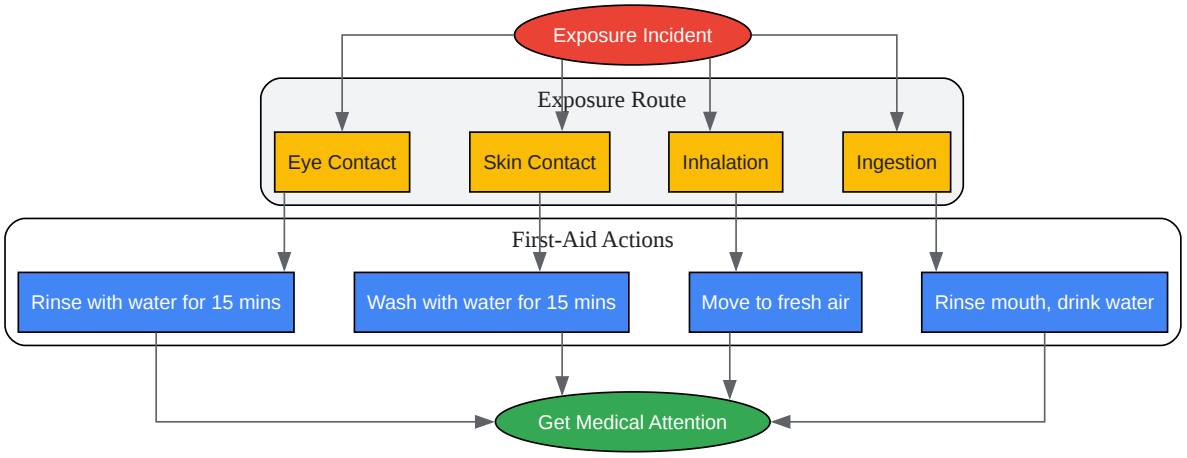
First-Aid Measures

In the event of exposure to **Dimethyl Octafluoroadipate**, the following first-aid measures should be taken.

Exposure Route	First-Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention immediately if symptoms occur.[2]
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.[2]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[2]

The following workflow diagram outlines the recommended first-aid procedures for different routes of exposure.

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First-aid measures for **Dimethyl Octafluoroadipate** exposure.

Handling and Storage

Proper handling and storage procedures are crucial to maintain the stability of the compound and ensure the safety of laboratory personnel.

Precautions for Safe Handling:

- Do not handle until all safety precautions have been read and understood.[3]
- Ensure good ventilation of the work station.[3]
- Do not breathe fumes, mist, spray, or vapors.[3]
- Wear personal protective equipment.[3]
- Avoid contact with skin and eyes.[3]
- Handle in accordance with good industrial hygiene and safety procedures.[3]

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Conditions for Safe Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Store at 2 - 8 °C.[1]

Stability and Reactivity

- Stability: Stable under normal conditions.[2]
- Hazardous Reactions: None under normal processing.[2]
- Hazardous Polymerization: No information available.[2]
- Conditions to Avoid: None known.[2]
- Materials to avoid: No information available.[2]
- Hazardous Decomposition Products: None under normal use conditions.[2]

Toxicological Information

Detailed toxicological studies for **Dimethyl Octafluoroadipate** are limited in the publicly available literature. The available data indicates the following:

- Acute Toxicity: No data available for oral, dermal, or inhalation routes.
- Skin Corrosion/Irritation: Causes skin irritation.[3][4]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[3][4]
- Respiratory or Skin Sensitization: No data available.[2]
- Germ Cell Mutagenicity: No data available.[2]
- Carcinogenicity: No data available. There are no known carcinogenic chemicals in this product.[2]
- Reproductive Toxicity: No data available.

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- Specific target organ toxicity - single exposure: May cause respiratory irritation.[3][4]
- Specific target organ toxicity - repeated exposure: No data available.
- Aspiration Hazard: No data available.

Experimental Protocols

The Safety Data Sheets reviewed did not contain detailed experimental protocols for the toxicological or physical property testing. The provided information is based on standardized testing methodologies required by regulatory bodies. For specific experimental details, it is recommended to consult the direct supplier of the compound.

This technical guide is intended for informational purposes and should not be used as a substitute for a comprehensive, supplier-specific Safety Data Sheet. Always refer to the SDS provided with the product for the most accurate and up-to-date safety information.

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